An In-Depth Technical Guide to 2,5-Dimethoxyaniline: Synthesis, Reactions, and Applications

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Compound of Interest

Compound Name:	*2,5-Dimethoxyaniline*
CAS No.:	*163493-35-4*
Cat. No.:	*B066101*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimethoxyaniline is a versatile substituted aniline that serves as a crucial building block in the synthesis of a wide array of complex organic molecules. Its unique electronic properties, stemming from the electron-donating methoxy groups and the nucleophilic amino group on the benzene ring, make it a valuable intermediate in the pharmaceutical, dye, and materials science industries. This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis and purification protocols, key reactions, and significant applications, with a particular focus on its relevance to drug discovery and development.

Core Properties and Identification

The fundamental identifiers and key physicochemical properties of **2,5-Dimethoxyaniline** are summarized below.

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Property	Value	Reference
CAS Number	102-56-7	[1]
Molecular Formula	$C_8H_{11}NO_2$	[1]
Molecular Weight	153.18 g/mol	[1]
Appearance	Grey to dark brown crystalline powder or lumps	[2][3]
Melting Point	78-80 °C	[4]
Boiling Point	140 °C at 7 mmHg	[2]
Solubility	Soluble in water, ethanol, and hot ligroin. 4 g/L in water at 40 °C.	[2]
Synonyms	Aminohydroquinone dimethyl ether, 2,5-dimethoxybenzenamine	[5]

Synthesis and Purification

Industrial Scale Synthesis: Catalytic Hydrogenation

The predominant industrial method for synthesizing **2,5-Dimethoxyaniline** is the catalytic hydrogenation of 2,5-dimethoxynitrobenzene. This process is efficient and scalable, providing high yields of the desired product.

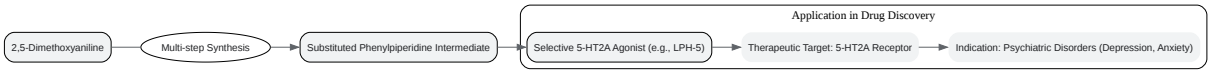

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Figure 2: Role of **2,5-Dimethoxyaniline** in the synthesis of 5-HT2A receptor agonists.

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Diazotization-Coupling Reactions

The primary amino group of **2,5-Dimethoxyaniline** can be readily converted to a diazonium salt, which is a versatile electrophile for azo coupling reactions. This chemistry is fundamental to the synthesis of azo dyes and is also employed in analytical methods.

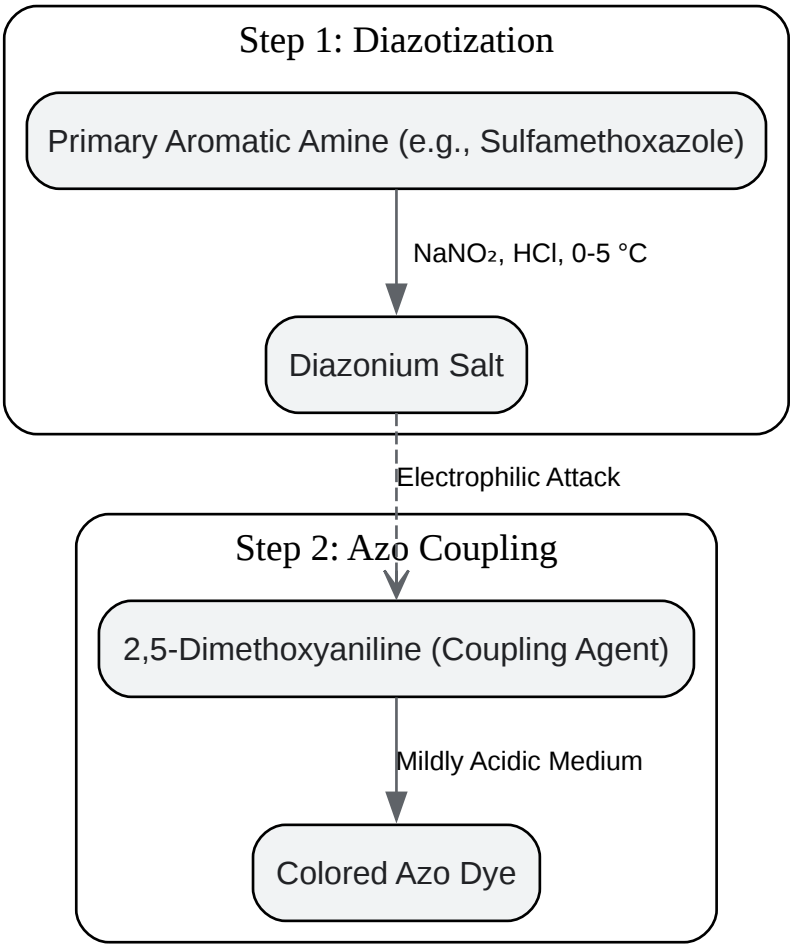

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Figure 3: General scheme of a diazotization-coupling reaction using **2,5-Dimethoxyaniline**.

Application in Spectrophotometric Analysis: [6] A notable application is the use of **2,5-Dimethoxyaniline** as a coupling agent for the spectrophotometric determination of drugs containing a primary aromatic amine, such as sulfamethoxazole. [6]The method involves diazotizing the primary amine of the drug and then coupling it with **2,5-Dimethoxyaniline** to

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form a stable, colored azo dye. The intensity of the color, measured by a spectrophotometer, is directly proportional to the concentration of the drug. [6] Experimental Protocol (General): [6]

- Diazotization: The sample containing the primary aromatic amine is treated with sodium nitrite ($NaNO_2$) and hydrochloric acid (HCl) at 0-5 °C to form the corresponding diazonium salt.
- Coupling: A solution of **2,5-Dimethoxyaniline** in a mildly acidic medium is added to the diazonium salt solution.
- Color Development: The mixture is allowed to stand for a specified time to ensure complete formation of the orange-yellow azo dye.
- Measurement: The absorbance of the resulting solution is measured at its maximum wavelength (e.g., 475 nm for the sulfamethoxazole derivative) against a reagent blank.

Synthesis of Conducting Polymers

2,5-Dimethoxyaniline can be polymerized, both chemically and electrochemically, to form poly(**2,5-dimethoxyaniline**) (PDMA). [7][8]This polymer is a member of the conducting polymer family and exhibits interesting electronic and optical properties. The methoxy substituents enhance its solubility in common organic solvents compared to the parent polyaniline, making it more processable. [7]PDMA has potential applications in electrochromic devices, such as smart windows and displays, due to its ability to change color reversibly upon the application of an electrical potential. [8] Experimental Protocol (Chemical Polymerization): [7]

- Monomer Solution: Dissolve a required amount of **2,5-Dimethoxyaniline** in 1 M HCl and cool the solution to 0-5 °C in an ice bath.
- Oxidant Addition: Prepare a pre-chilled solution of an oxidant, such as ammonium persulfate, in 1 M HCl. Add this solution dropwise to the stirred monomer solution over 25 minutes.
- Polymerization: Stir the reaction mixture at 0-5 °C for 4 hours. A colored precipitate of the polymer will form.

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- Isolation and Washing: Collect the polymer precipitate by filtration and wash it with 1 M HCl until the filtrate is colorless.
- Drying: Dry the polymer product under vacuum.

Spectroscopic Characterization

Technique	Characteristic Features
^{1}H NMR	- Aromatic Protons (3H): Signals typically appear in the range of 6.2-6.8 ppm. The substitution pattern leads to distinct splitting patterns for the three non-equivalent aromatic protons.- Methoxy Protons (6H): Two sharp singlets are expected around 3.7-3.8 ppm, corresponding to the two -OCH_3 groups.- Amine Protons (2H): A broad singlet, the chemical shift of which can vary depending on the solvent and concentration.
IR Spectroscopy	- N-H Stretching: A pair of bands in the region of 3300-3500 cm^{-1} corresponding to the symmetric and asymmetric stretching of the primary amine group.- C-H Stretching (Aromatic): Peaks typically just above 3000 cm^{-1}.- C-H Stretching (Aliphatic): Peaks just below 3000 cm^{-1} for the methoxy groups.- C=C Stretching (Aromatic): Absorptions in the 1500-1600 cm^{-1} region.- C-O Stretching (Aryl Ether): Strong, characteristic bands around 1200-1250 cm^{-1} (asymmetric) and 1020-1050 cm^{-1} (symmetric).
Mass Spectrometry	The molecular ion peak (M^+) is observed at m/z = 153. A common fragmentation pattern involves the loss of a methyl group (M-15) to give a peak at m/z = 138.

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Specialized Research Applications

Laccase Induction in Fungi

2,5-Dimethoxyaniline has been identified as an inducer of laccase, an important class of lignin-modifying enzymes produced by white-rot fungi like Trametes versicolor. [4] Mechanism of Action: The induction of laccase by aromatic compounds like **2,5-Dimethoxyaniline** is generally considered a detoxification response by the fungus. The presence of these phenolic or aromatic amine compounds can generate oxidative stress. In response, the fungus upregulates the transcription and secretion of laccases, which catalyze the oxidation and subsequent polymerization of these compounds into less toxic, insoluble materials. This process likely involves complex signaling pathways within the fungus, potentially including the aryl hydrocarbon receptor (AHR)/xenobiotic response element (XRE) pathway, which is activated by foreign aromatic compounds to induce the expression of detoxifying enzymes.

Safety and Handling

2,5-Dimethoxyaniline is a toxic substance and must be handled with appropriate safety precautions.

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.
- Handling: Use only in a well-ventilated area or in a closed system (e.g., fume hood). Avoid all personal contact, including inhalation of dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Storage: Store in a tightly closed container in a cool, dry, and dark place. It is sensitive to air and light and should be stored under an inert atmosphere (e.g., nitrogen).
- Incompatibilities: Incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.

Conclusion

2,5-Dimethoxyaniline is a cornerstone intermediate with demonstrated utility across various scientific disciplines. Its well-defined synthesis, versatile reactivity, and crucial role in the development of novel pharmaceuticals, particularly in the burgeoning field of serotonergic agents, underscore its importance. For researchers in drug development, understanding the

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chemistry of this scaffold provides a powerful tool for creating new molecular entities with tailored pharmacological profiles. As materials science continues to advance, its application in the synthesis of functional polymers further broadens its impact. Adherence to strict safety protocols is paramount when handling this compound to ensure its potential can be harnessed responsibly and effectively in the laboratory.

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